

Essential Safety and Handling Protocols for Jak-IN-19

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Compound of Interest

Compound Name: Jak-IN-19

Cat. No.: B12426954

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For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for the Janus kinase (JAK) inhibitor, **Jak-IN-19**, including personal protective equipment (PPE) guidelines, emergency first aid procedures, and proper disposal methods.

Hazard Identification and Classification

Jak-IN-19 is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

It is crucial to avoid inhalation, as well as contact with skin and eyes.[\[1\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Jak-IN-19** to minimize exposure risk. The following table summarizes the required protective gear.

| Body Part | Personal Protective Equipment | Specifications |
|---------------|-------------------------------|--|
| Eyes | Safety Goggles | Must be equipped with side-shields for comprehensive protection. ^[1] |
| Hands | Protective Gloves | The glove material must be impermeable and resistant to the product. ^[1] |
| Skin and Body | Impervious Clothing | Full-body clothing that prevents skin contact. |
| Respiratory | Suitable Respirator | Use in areas without adequate exhaust ventilation to prevent inhalation of dust or aerosols. ^[1] |

Emergency First Aid Procedures

In the event of accidental exposure to **Jak-IN-19**, immediate and appropriate first aid is critical. The following procedures should be followed without delay.

| Exposure Route | First Aid Instructions |
|----------------|--|
| Eye Contact | Immediately flush eyes with large amounts of water, removing any contact lenses. Ensure adequate flushing by separating eyelids with fingers. Promptly seek medical attention. [1] |
| Skin Contact | Thoroughly rinse the affected skin area with large amounts of water. Remove all contaminated clothing and shoes. Seek medical attention. [1] |
| Inhalation | Relocate the individual to an area with fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1] |
| Ingestion | If swallowed, call a poison control center or doctor immediately for treatment advice. Rinse mouth with water. [1] |

Handling, Storage, and Disposal Plan

Proper operational and disposal plans are essential for maintaining a safe laboratory environment.

Handling:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)

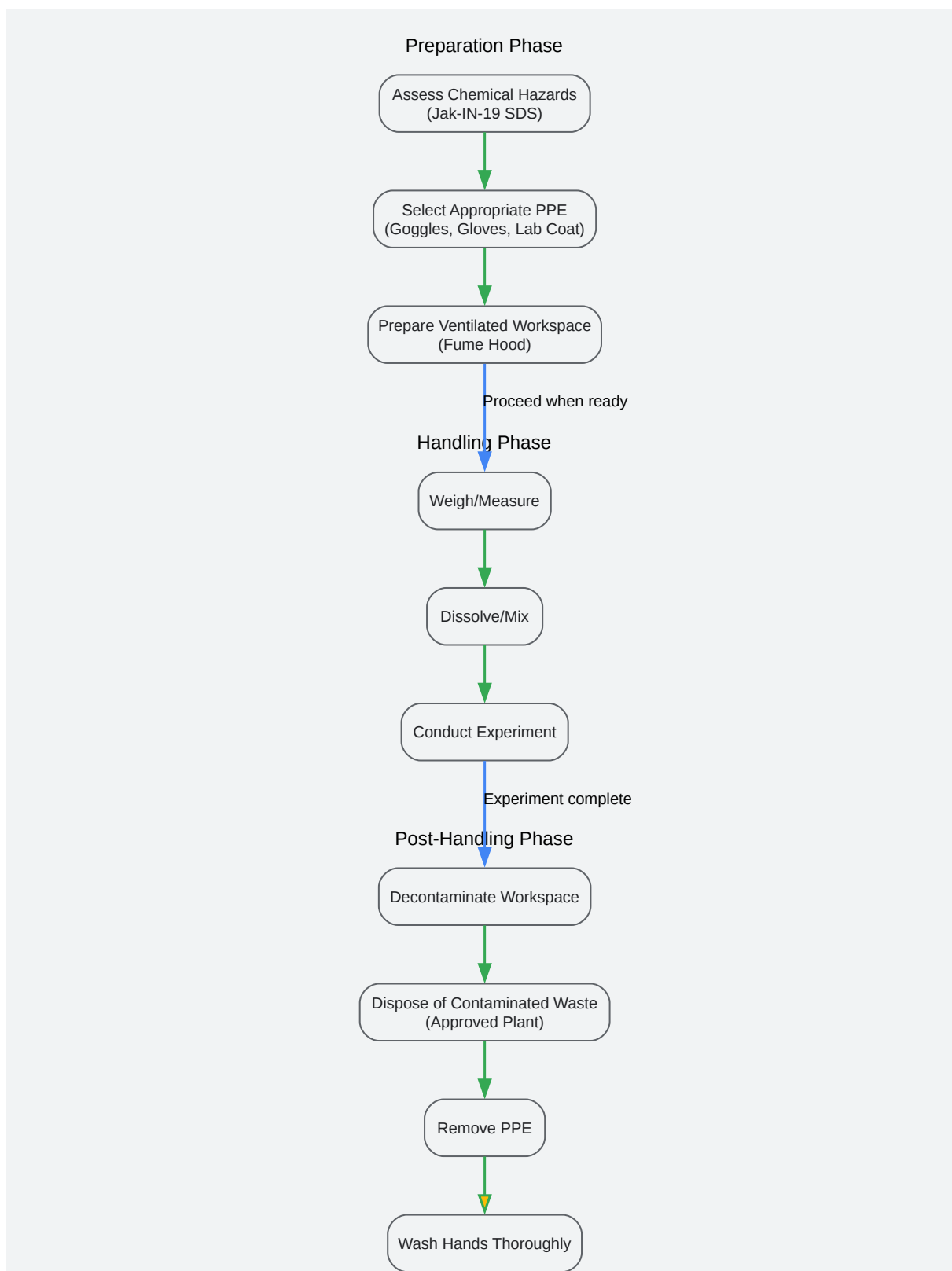
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

Disposal:

- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)
- Avoid release into the environment and collect any spillage.[\[1\]](#)

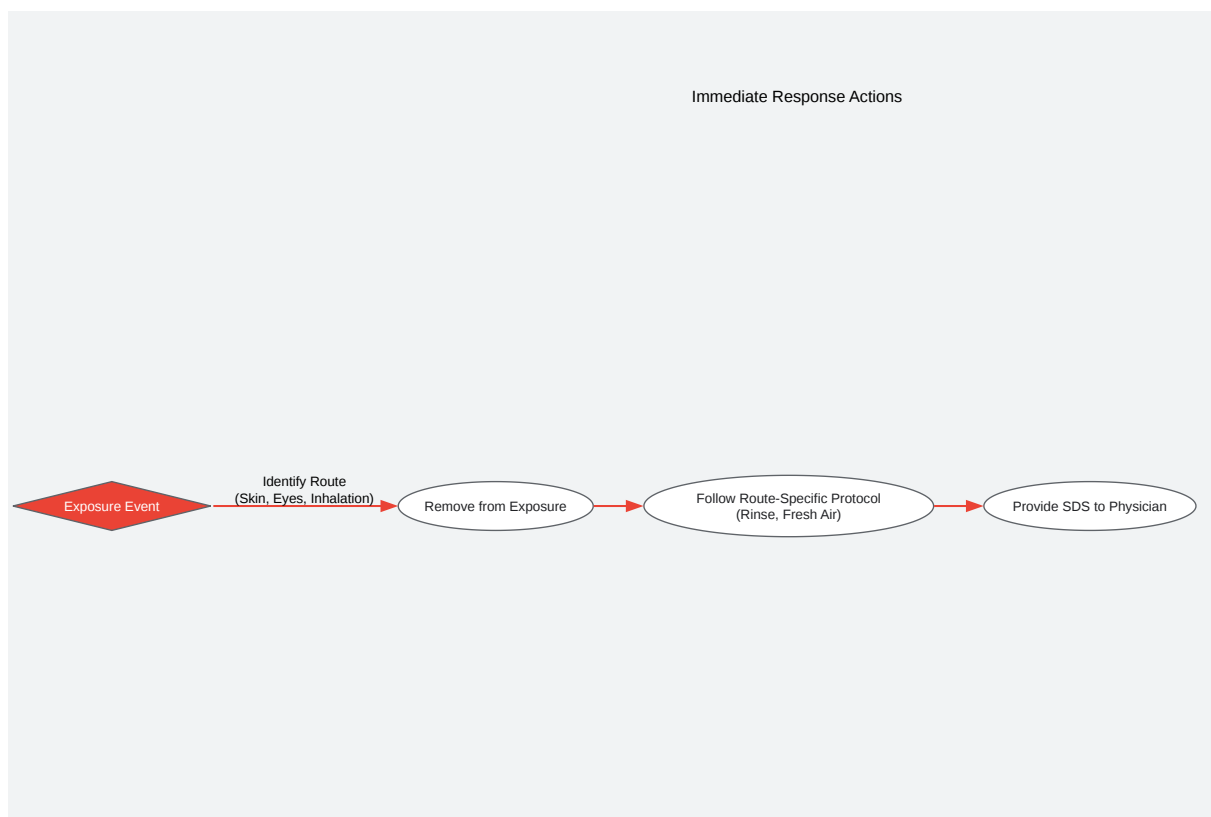
Visualizing Laboratory Safety Workflow

To further clarify the procedural steps for safely handling **Jak-IN-19**, the following diagrams illustrate the key logical relationships in the safety and handling workflow.



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Caption: A workflow diagram illustrating the key procedural steps for the safe handling of **Jak-IN-19** in a laboratory setting.



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References

- 1. JAK-IN-19|MSDS [dcchemicals.com]
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